

Essential Safety and Logistics for Handling 4-Methylbenzylidene camphor-d4

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Compound of Interest

Compound Name: 4-Methylbenzylidene camphor-d4

Cat. No.: B580917

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for **4-Methylbenzylidene camphor-d4**. Adherence to these guidelines is critical for ensuring personnel safety and environmental protection.

Hazard Identification and Personal Protective Equipment (PPE)

4-Methylbenzylidene camphor-d4 is classified with significant health and environmental hazards. The primary concerns are reproductive toxicity and high toxicity to aquatic life.^{[1][2]}

GHS Classification:

- Reproductive Toxicity (Category 2)^{[3][4]}
- Acute Aquatic Toxicity (Category 1)^{[1][2]}
- Chronic Aquatic Toxicity (Category 1)^{[1][2]}

Hazard Statements:

- H361: Suspected of damaging fertility or the unborn child.^{[1][3][4]}
- H410: Very toxic to aquatic life with long lasting effects.^{[1][2]}

Due to the nature of the hazards, a stringent PPE protocol is mandatory.

PPE Category	Specification	Rationale
Hand Protection	Butyl rubber or Neoprene gloves.[5][6] Double-gloving is recommended.	Nitrile and latex gloves offer poor resistance to ketones and aromatic compounds.[5][7][8] Butyl rubber provides excellent protection against ketones and esters.[5]
Eye Protection	Safety goggles with side-shields.[4]	Protects against splashes and airborne powder.
Body Protection	A fully fastened laboratory coat, preferably impervious.[3][4]	Prevents skin contact with the solid compound or solutions.
Respiratory Protection	A suitable respirator should be used if there is a risk of inhalation, especially when handling the powder outside of a certified chemical fume hood.[4]	The material may be harmful if inhaled and can cause respiratory tract irritation.[3]

Operational Plan: Step-by-Step Handling Protocol

Handling **4-Methylbenzylidene camphor-d4**, a solid powder, requires specific procedures to minimize exposure and contamination.

2.1. Preparation and Designated Work Area:

- Procurement: Whenever possible, purchase the compound in pre-weighed amounts to avoid handling the powder.[3][9]
- Designated Area: All work with this compound must be conducted in a designated area within a certified chemical fume hood.[1][9][10]
- Work Surface: Line the work surface with absorbent, leak-proof bench paper.[9]

- Equipment: Use disposable spatulas and weigh boats to prevent cross-contamination.[1][3]
Have an anti-static gun available to manage electrostatically charged powder.[3][9]

2.2. Weighing Procedure:

- Place an empty, sealed container on the balance and tare it.
- Transfer the tared container to the chemical fume hood.
- Carefully add the **4-Methylbenzylidene camphor-d4** powder to the container inside the hood.
- Securely close the container.
- Return the closed container to the balance to obtain the final weight.
- All subsequent manipulations, such as making a solution, must be performed inside the fume hood.[1][10]

2.3. Emergency Procedures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[3][4]
- Skin Contact: Remove contaminated clothing and wash the affected skin area with soap and plenty of water.[3][4] Seek medical attention if irritation persists.
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[3][4]
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention.[1][4]

Disposal Plan

Due to its classification as "very toxic to aquatic life with long lasting effects," **4-Methylbenzylidene camphor-d4** must not be disposed of down the drain.[1][2][11]

3.1. Waste Segregation and Collection:

- Solid Waste: All disposable items contaminated with the compound (e.g., gloves, weigh paper, bench liners, paper towels) must be collected in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Solutions containing **4-Methylbenzylidene camphor-d4** must be collected in a separate, sealed, and labeled hazardous waste container.
- Labeling: The waste container must be labeled as "Hazardous Waste" and include the chemical name: "**4-Methylbenzylidene camphor-d4**".

3.2. Final Disposal:

- All waste must be disposed of through a certified hazardous waste disposal company.^[12]^[13] Follow all institutional, local, and national regulations for hazardous waste disposal.

Quantitative Data

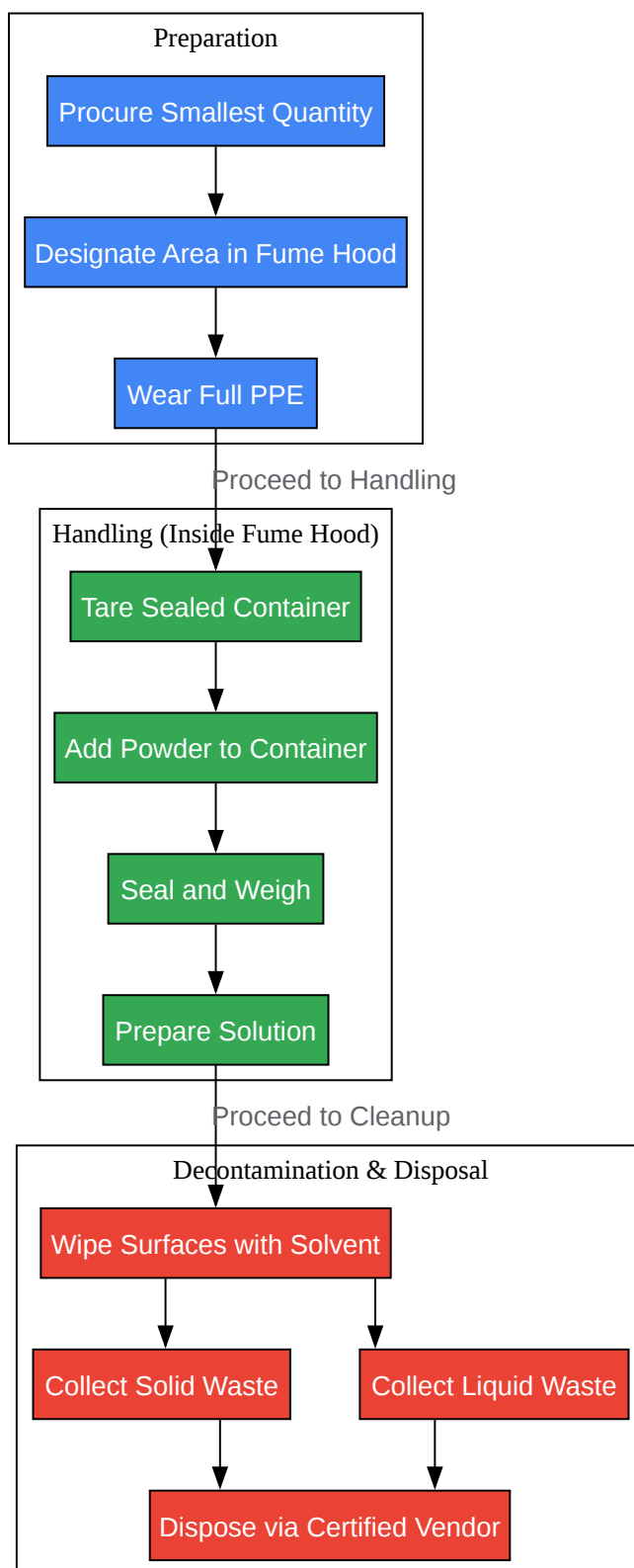
The following table summarizes the key quantitative data for **4-Methylbenzylidene camphor-d4**.

Property	Value	Source
Chemical Formula	C ₁₈ H ₁₈ D ₄ O	^[14]
Molecular Weight	258.39 g/mol	^[14]
Appearance	White to off-white crystalline powder	^[14] ^[15]
Solubility	Soluble in oil and organic solvents like ethanol and DMSO. ^[11] ^[15]	^[11] ^[15]
CAS Number	1219806-41-3	^[4] ^[14]

Occupational exposure limits have not been established for this compound.^[4]

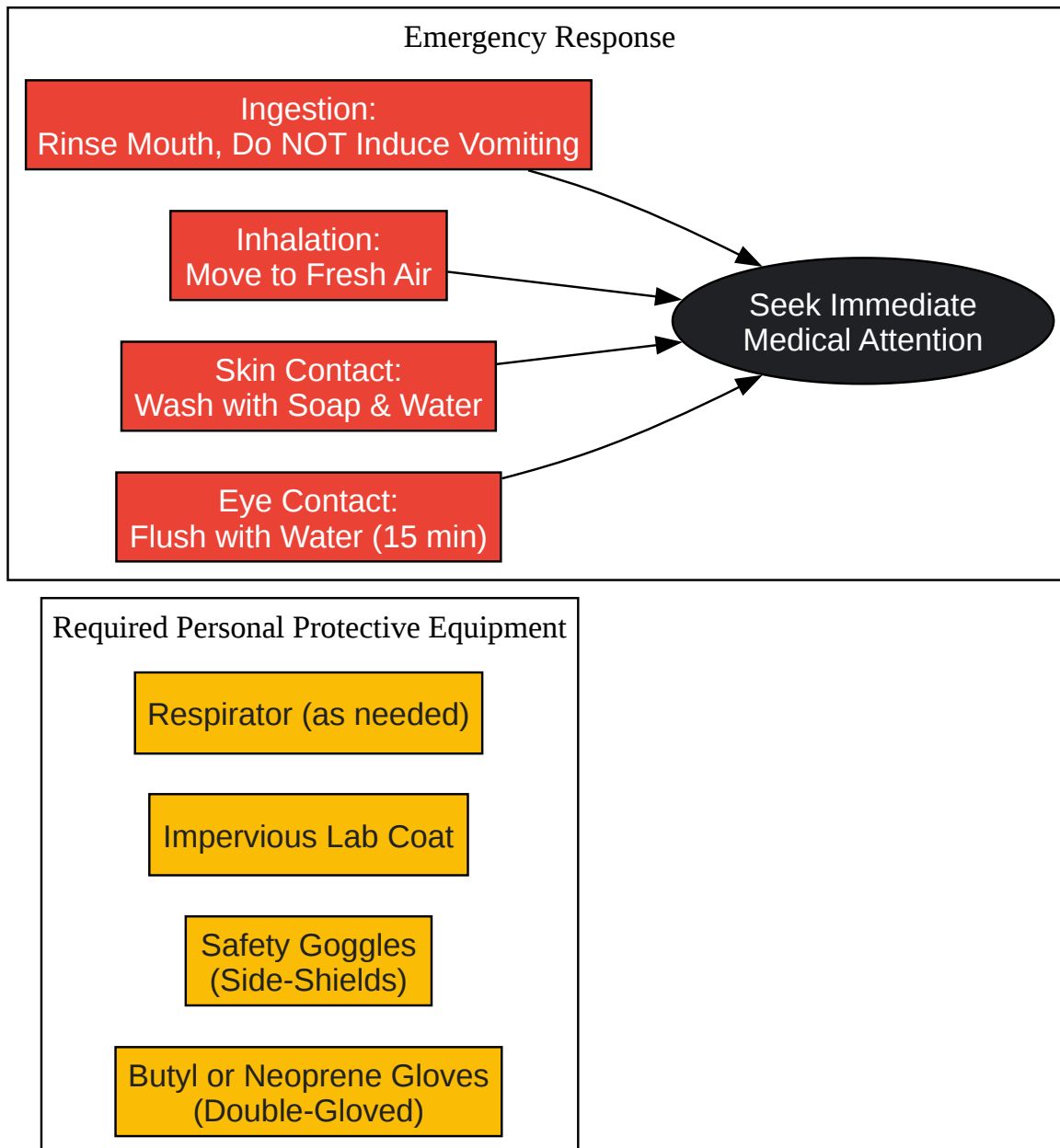
Visual Workflow Diagrams

The following diagrams illustrate the essential workflows for handling and disposing of **4-Methylbenzylidene camphor-d4**.



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Caption: Safe handling and disposal workflow for **4-Methylbenzylidene camphor-d4**.



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Caption: Mandatory PPE and emergency first aid procedures.

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References

- 1. ehso.emory.edu [ehso.emory.edu]
- 2. organ.su.se [organ.su.se]
- 3. ehs.weill.cornell.edu [ehs.weill.cornell.edu]
- 4. 4-Methylbenzylidene Camphor-d4 | LGC Standards [lgcstandards.com]
- 5. safety.fsu.edu [safety.fsu.edu]
- 6. EN 374 and Chemical Resistance Ratings: A Complete Overview [droppe.com]
- 7. soscleanroom.com [soscleanroom.com]
- 8. gloves.com [gloves.com]
- 9. safety.duke.edu [safety.duke.edu]
- 10. ehs.wisc.edu [ehs.wisc.edu]
- 11. ehs.yale.edu [ehs.yale.edu]
- 12. blog.idrenvironmental.com [blog.idrenvironmental.com]
- 13. Dispose of Toxic Chemicals Properly: Best Practices for Safe Disposal [greenflow.com]
- 14. 4-Methylbenzylidene Camphor-d4 | CymitQuimica [cymitquimica.com]
- 15. Household Disposal of Pharmaceuticals as a Pathway for Aquatic Contamination in the United Kingdom - PMC [pmc.ncbi.nlm.nih.gov]
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